2-(3-Chlorophenyl)-4-pentyn-2-ol chemical structure and properties

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Compound of Interest

Compound Name:	*2-(3-Chlorophenyl)-4-pentyn-2-ol*
Cat. No.:	*B11927228*

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Technical Profile: 2-(3-Chlorophenyl)-4-pentyn-2-ol

CAS Registry Number: 1341969-67-2 Molecular Formula: $C_{11}H_{11}ClO$ Molecular Weight: 194.66 g/mol

Executive Summary

2-(3-Chlorophenyl)-4-pentyn-2-ol is a tertiary homopropargylic alcohol characterized by a terminal alkyne "warhead" and a lipophilic 3-chlorophenyl scaffold. It serves as a high-value building block in Fragment-Based Drug Discovery (FBDD), particularly for the synthesis of 1,2,3-triazoles via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

Its structural motif—a meta-substituted halogenated phenyl ring attached to a quaternary carbon—mimics the pharmacophores of several mGluR5 negative allosteric modulators (NAMs) and kinase inhibitors, making it a critical divergent intermediate for exploring structure-activity relationships (SAR) in CNS and oncology pipelines.

Chemical Identity & Structural Analysis[1][2]

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Structural Composition

The molecule consists of a central sp^3 hybridized quaternary carbon (C2) bonded to:

- A hydroxyl group (-OH), providing H-bond donor/acceptor capability.
- A methyl group ($-CH_3$), imparting steric bulk.
- A 3-chlorophenyl ring, a lipophilic moiety often used to fill hydrophobic pockets in protein targets.
- A propargyl group ($-CH_2-C\equiv CH$), serving as a reactive handle for derivatization.

Physicochemical Properties

Data estimated based on structural analogs and computational models.

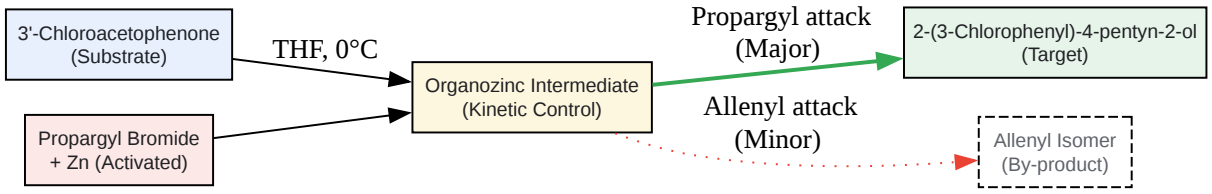
Property	Value	Technical Significance
LogP (Octanol/Water)	~2.6 – 2.9	Moderate lipophilicity; suitable for CNS penetration.
Topological Polar Surface Area (TPSA)	20.2 $Å^2$	Excellent membrane permeability (Rule of 5 compliant).
H-Bond Donors / Acceptors	1 / 1	Balanced polarity for receptor binding.
Rotatable Bonds	2	Low entropic penalty upon binding.
Boiling Point (Predicted)	~280°C	High thermal stability for standard reaction conditions.
pKa (Hydroxyl)	~13.5	Weakly acidic; stable under physiological pH.

Synthetic Pathways & Methodology

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The synthesis of **2-(3-Chlorophenyl)-4-pentyn-2-ol** presents a classic regioselectivity challenge: promoting propargylation (alkyne formation) over allenylation (allene formation). The preferred method utilizes a Barbier-type reaction mediated by activated Zinc or a Grignard addition under controlled temperatures.

Reaction Scheme (Graphviz Visualization)



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Figure 1: Barbier-type synthesis pathway showing the divergence between propargyl and allenyl products.

Detailed Experimental Protocol (Barbier Conditions)

Note: This protocol is designed for self-validation via TLC monitoring.

Reagents:

- 3'-Chloroacetophenone (1.0 eq)
- Propargyl bromide (1.2 eq, 80% in toluene)
- Activated Zinc dust (1.5 eq)
- Saturated NH_4Cl (aq)[1]
- THF (anhydrous)[1][2]

Step-by-Step Methodology:

- Activation: Suspend Zinc dust in anhydrous THF under Nitrogen atmosphere. Activate by adding a catalytic amount of iodine or 1,2-dibromoethane if necessary.

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- Initiation: Cool the suspension to 0°C. Add a portion (10%) of the propargyl bromide solution dropwise to initiate the formation of the organozinc species.
- Addition: Once the exotherm subsides, add the mixture of 3'-chloroacetophenone and the remaining propargyl bromide dropwise over 30 minutes. Maintain temperature <5°C to suppress allenyl by-product formation.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours.
  - Checkpoint: Monitor via TLC (Hexane:EtOAc 4:1). The ketone spot (Rf ~0.5) should disappear, replaced by the more polar alcohol (Rf ~0.3).
- Quench: Cool to 0°C and quench slowly with saturated NH_4Cl. Vigorous bubbling indicates destruction of excess organozinc.
- Workup: Extract with Ethyl Acetate (3x). Wash combined organics with Brine, dry over $MgSO_4$, and concentrate.
- Purification: Flash column chromatography (Silica gel). Elute with a gradient of 0-10% EtOAc in Hexanes.

Technical Insight: The "propargyl" vs. "allenyl" ratio is temperature-dependent. Lower temperatures favor the kinetic propargyl product (the target alkyne).

Pharmacological Applications & Divergent Synthesis

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The terminal alkyne at the C4 position is a "bioorthogonal handle." It allows researchers to rapidly generate libraries of 1,2,3-triazoles via the CuAAC reaction. This is critical for optimizing binding affinity in drug discovery.

Workflow:

- Core: **2-(3-Chlorophenyl)-4-pentyn-2-ol**.[3]
- Reaction: React with various Azides ($R-N_3$) + Cu(I) catalyst.

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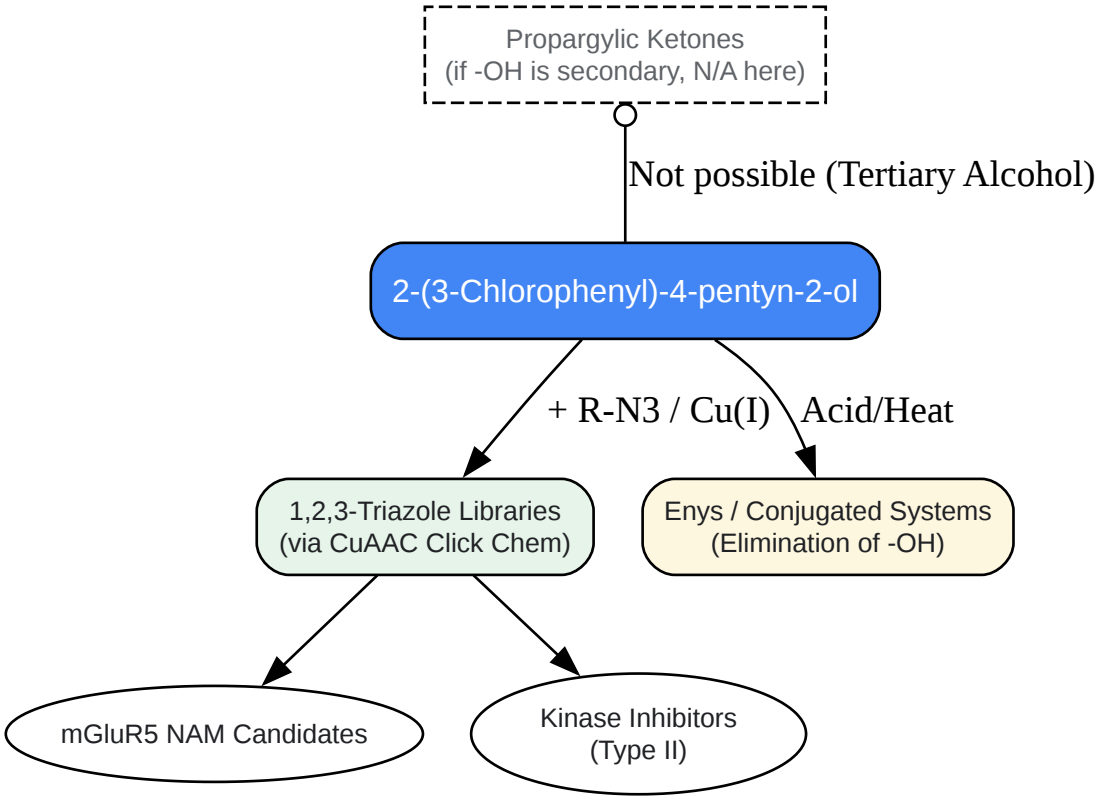
- Result: A library of triazole analogs where the 3-chlorophenyl group anchors the molecule in a hydrophobic pocket, and the "R" group explores adjacent binding domains.

Relevance to mGluR5 Modulation

The 3-chlorophenyl moiety is a privileged structure in negative allosteric modulators (NAMs) of the metabotropic glutamate receptor 5 (mGluR5).

- MPEP/MTEP Analogs: These classic NAMs feature a substituted phenyl ring linked to a pyridine via an alkyne.
- Application: This alcohol serves as a non-aromatic, sp^3-rich linker alternative to the bi-aryl systems found in MPEP, potentially improving solubility and metabolic stability (reducing aromatic ring count).

Divergent Synthesis Map



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Figure 2: Divergent synthetic utility of the scaffold. Note that as a tertiary alcohol, it cannot be oxidized to a ketone, ensuring metabolic stability against certain dehydrogenases.

Safety & Handling

- GHS Classification: Warning.
- Hazard Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
- Storage: Store at 2–8°C under inert gas (Nitrogen/Argon). Terminal alkynes can polymerize or degrade upon prolonged exposure to air/light.

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- To cite this document: BenchChem. [2-(3-Chlorophenyl)-4-pentyn-2-ol chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11927228/docs#2-3-chlorophenyl-4-pentyn-2-ol-chemical-structure-and-properties]

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